

Synthetic Routes for 2-Morpholino-5-nitrobenzaldehyde: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Morpholino-5-nitrobenzaldehyde

Cat. No.: B1273712

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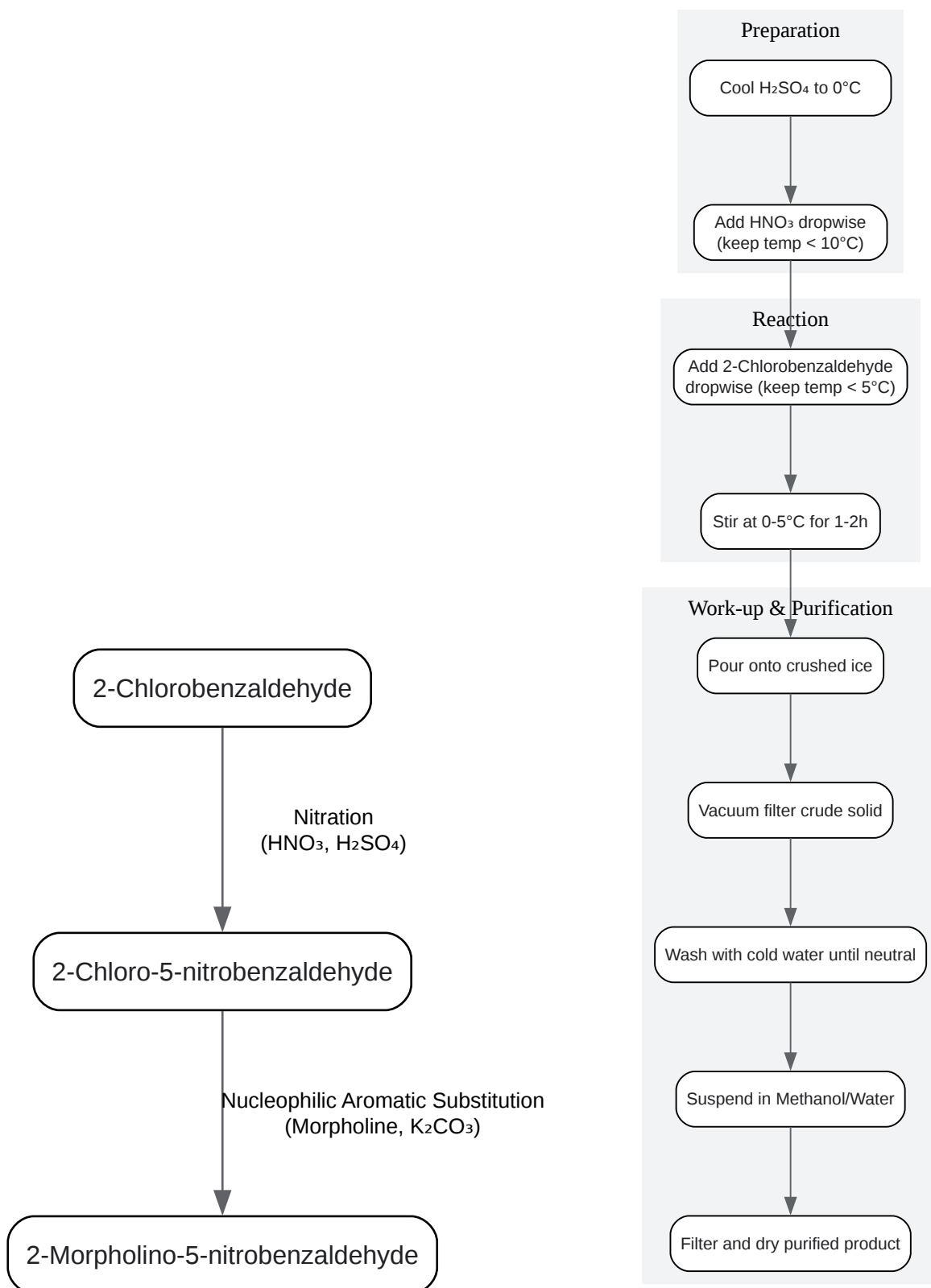
This document provides detailed application notes and experimental protocols for the synthesis of **2-Morpholino-5-nitrobenzaldehyde**, a valuable intermediate in medicinal chemistry and drug development. The synthetic strategy involves a two-step process commencing with the nitration of 2-chlorobenzaldehyde to yield the key precursor, 2-chloro-5-nitrobenzaldehyde. This intermediate subsequently undergoes a nucleophilic aromatic substitution with morpholine to afford the final product.

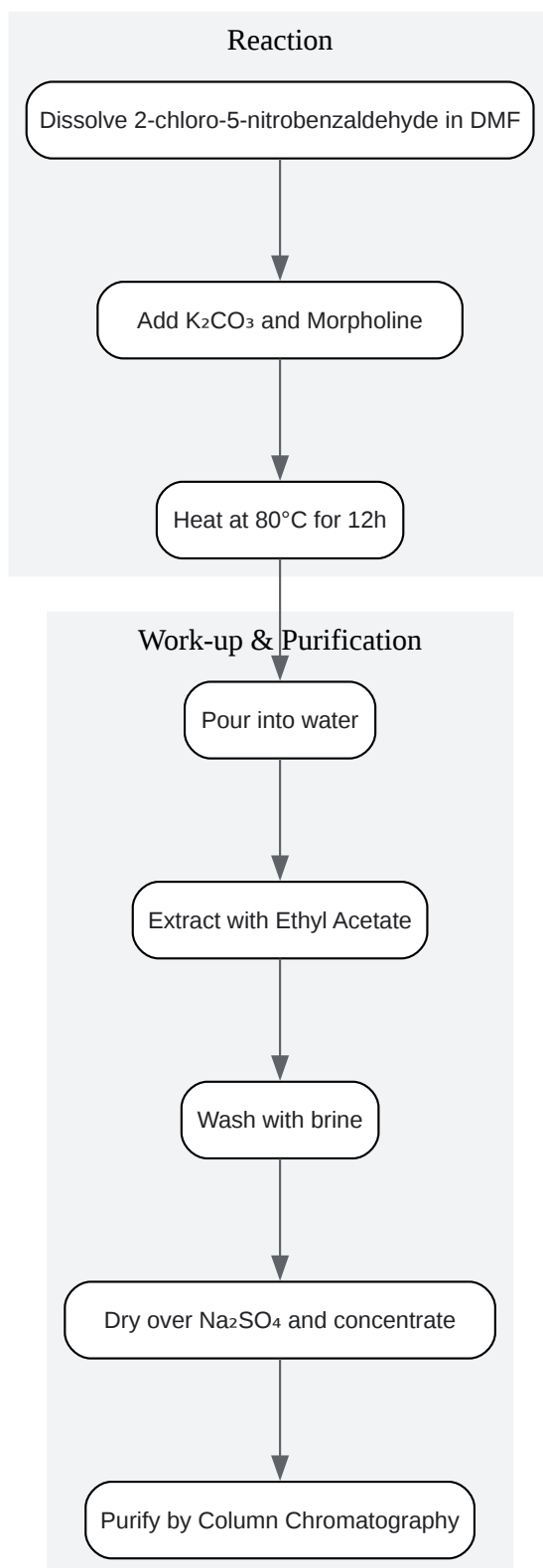
Introduction

2-Morpholino-5-nitrobenzaldehyde is a substituted aromatic aldehyde of interest in the synthesis of various biologically active compounds. The presence of the morpholino group, a common motif in medicinal chemistry known to improve pharmacokinetic properties, combined with the reactive aldehyde and electron-withdrawing nitro group, makes it a versatile building block for the construction of more complex molecular architectures. The synthetic approach detailed herein is robust and proceeds in two distinct stages: electrophilic aromatic substitution followed by nucleophilic aromatic substitution.

Overall Synthetic Pathway

The synthesis of **2-Morpholino-5-nitrobenzaldehyde** is achieved through a two-step reaction sequence starting from 2-chlorobenzaldehyde.





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